Essential Safety and Logistical Information for Handling NSC636819

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*NSC636819*
Cat. No.:	*B15589291*

Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of the KDM4A/KDM4B Inhibitor, **NSC636819**.

This document provides crucial safety protocols and logistical plans for the laboratory use of **NSC636819**. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment. The following procedures offer step-by-step guidance for the handling of this potent compound.

Compound Properties and Safety Data

A thorough understanding of the physical and chemical properties of **NSC636819** is the first step in safe handling. This data, summarized from supplier safety information, provides a snapshot of the compound's characteristics.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	1618672-71-1	[1][2]
Molecular Formula	$C_{22}H_{12}Cl_4N_2O_4$	[1][3]
Molecular Weight	510.15 g/mol	[1][3]
Appearance	Solid	[1]
Color	Brown	[1]
Solubility	Soluble in DMSO (10 mg/mL)	[1]
Storage Temperature	2-8°C	[1]
Purity	≥97% (HPLC)	[1]

Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is critical to minimize exposure risk when handling **NSC636819**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Recommended PPE
Weighing and Handling of Solid Compound	- Chemical-resistant gloves (Nitrile, double-gloved) - Full-coverage lab coat - Safety goggles with side shields or a face shield - Respiratory protection (N95 or higher-rated respirator) is required when handling the powder outside of a certified chemical fume hood or ventilated balance safety enclosure.
Preparation of Solutions	- Chemical-resistant gloves (Nitrile) - Full-coverage lab coat - Safety goggles
General Laboratory Use of Solutions	- Chemical-resistant gloves (Nitrile) - Lab coat - Safety glasses

© 2026 BenchChem. All rights reserved.

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **NSC636819**. The following step-by-step procedure provides a clear operational plan for laboratory personnel.

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Verify that the product name and CAS number on the label match the order.
- Storage: Store the compound in its original, tightly sealed container in a designated, well-ventilated area at 2-8°C.[1] Protect from light.
- Preparation for Use:
  - Before handling, ensure all necessary PPE is donned correctly.
  - Perform all weighing and initial dilutions of the solid compound within a certified chemical fume hood or a ventilated balance safety enclosure to prevent inhalation of airborne particles.
- Solution Preparation:
  - **NSC636819** is soluble in DMSO at 10 mg/mL.[1]
  - Prepare solutions in a chemical fume hood.
  - Following reconstitution, it is recommended to aliquot the solution into single-use vials and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months under these conditions.[1]
- Experimental Use:
  - Clearly label all solutions containing **NSC636819**.
  - Handle all solutions with care to avoid splashes and aerosol generation.
  - Work in a well-ventilated area.

© 2026 BenchChem. All rights reserved.

- Decontamination:
  - Wipe down all work surfaces with an appropriate deactivating solution (e.g., a mild bleach solution followed by a water rinse, or as determined by your institution's safety protocols) after each use.
  - Decontaminate all equipment that has come into contact with **NSC636819**.

Disposal Plan

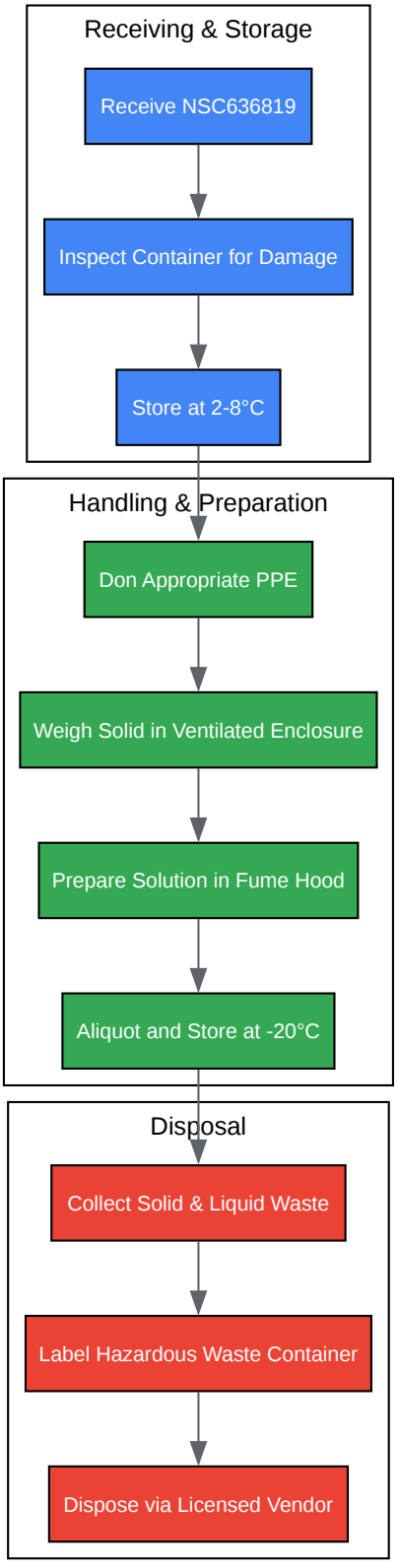
Proper disposal of **NSC636819** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect all unused solid **NSC636819** and any materials heavily contaminated with the solid (e.g., weigh boats, contaminated gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **NSC636819** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Contaminated Materials: Dispose of lightly contaminated materials, such as gloves, bench paper, and pipette tips, in a designated hazardous waste stream according to your institution's guidelines.
- Disposal Method: All waste containing **NSC636819** must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

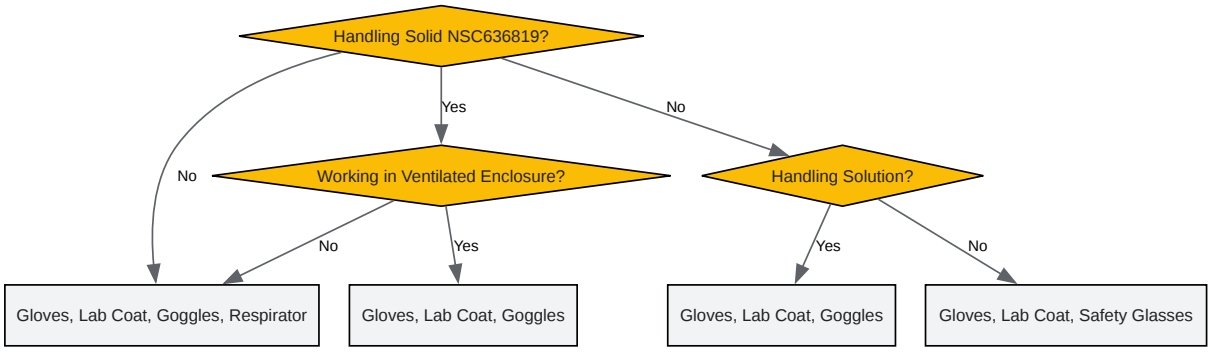
Visualizing Safe Handling and PPE Selection

To further clarify the operational workflow and decision-making process for safety, the following diagrams have been generated.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. rndsystems.com [rndsystems.com]
- 3. KDM4A/KDM4B Inhibitor, NSC636819 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NSC636819]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589291/docs#essential-safety-and-logistical-information-for-handling-nsc636819]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.